

Urease-IN-5: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **Urease-IN-5**

Cat. No.: **B12390507**

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An In-depth Analysis of a Novel Urease Inhibitor with Therapeutic Potential

This technical guide provides a comprehensive overview of **Urease-IN-5**, a potent urease inhibitor identified as a promising therapeutic agent. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the inhibition of urease for the treatment of various pathological conditions, particularly those associated with urease-producing bacteria such as *Helicobacter pylori* and *Proteus vulgaris*.

Core Compound Data

Urease-IN-5, also referred to as compound 6i in the primary literature, is a novel synthetic molecule belonging to the thioxothiazolidinyl-acetamide class of compounds. It has demonstrated significant inhibitory activity against urease, a key enzyme in the pathogenesis of various bacterial infections.

Quantitative Inhibitory and Cytotoxicity Data

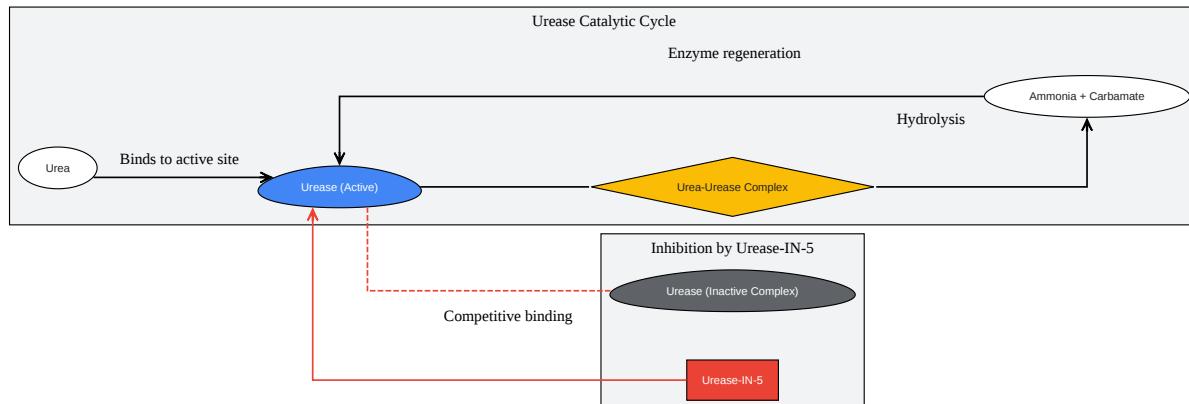
The following table summarizes the key quantitative data for **Urease-IN-5** and related compounds as reported in the literature.

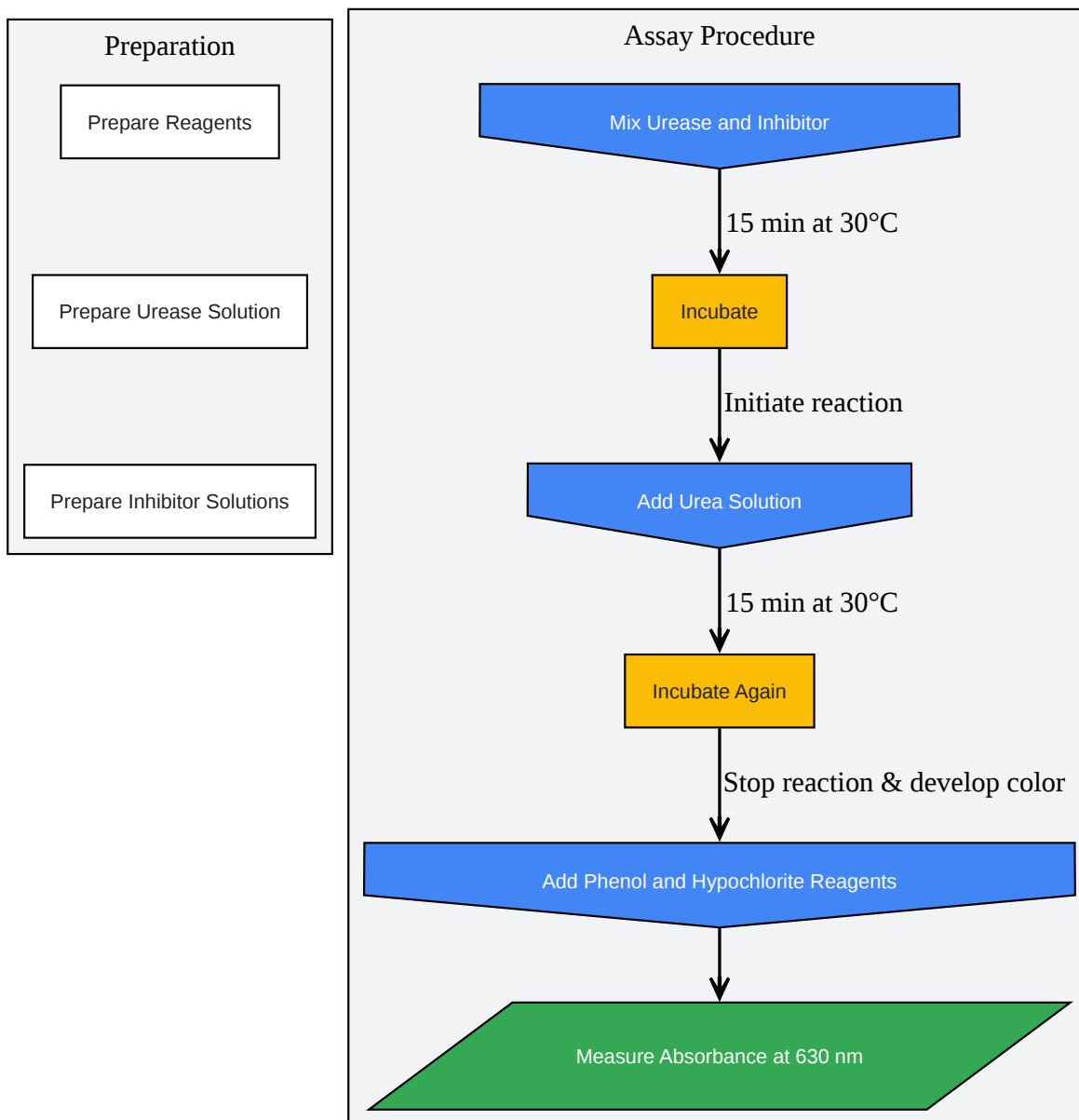
Compound	Urease IC ₅₀ (µM)	P. vulgaris Inhibition IC ₅₀ (µg/mL)	Cytotoxicity (MOLT-4 Cell Viability at 100 µM)
Urease-IN-5 (6i)	1.473	17.78	97.8%
Thiourea (Standard)	21.34	Not Reported	Not Reported

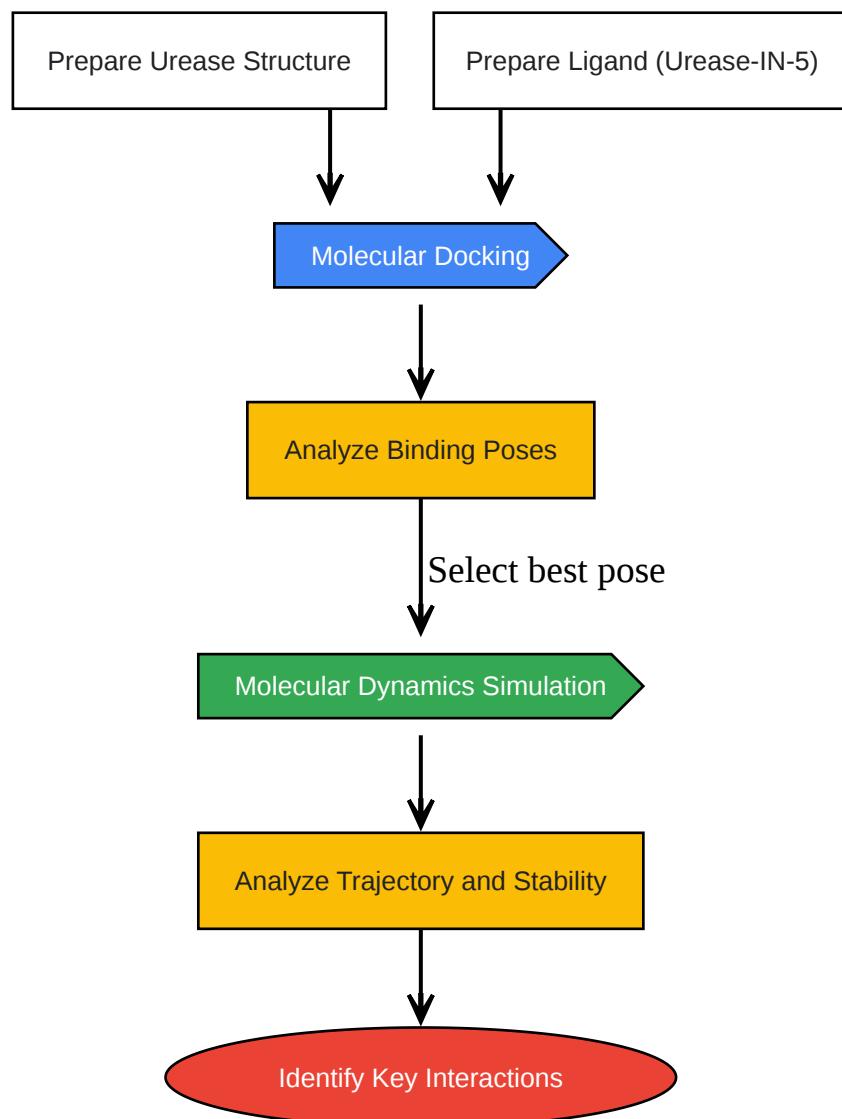
Data sourced from Dastyafteh N, et al. *Scientific Reports*. 2023.[1]

Mechanism of Action and Signaling Pathway

Urease-IN-5 functions as a competitive inhibitor of the urease enzyme. The proposed mechanism involves the interaction of the thioxothiazolidinyl-acetamide scaffold with the nickel ions in the active site of the urease enzyme, thereby preventing the hydrolysis of urea to ammonia and carbamate. This inhibition disrupts the ability of urease-positive bacteria to neutralize acidic environments, a critical factor for their survival and virulence.







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References

- 1. medchemexpress.com [medchemexpress.com]

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